

Application Notes and Protocols: Dodecylbenzene in Enhanced Oil Recovery (EOR)

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Compound of Interest

Compound Name: Dodecylbenzene

Cat. No.: B1670861

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

Enhanced Oil Recovery (EOR) encompasses a suite of techniques aimed at increasing the amount of crude oil that can be extracted from an oil field after the primary and secondary recovery phases. Chemical EOR (cEOR) is a prominent method that involves the injection of specialized chemicals to mobilize residual oil trapped in the reservoir rock by capillary forces. Among the various chemicals utilized, surfactants play a pivotal role.

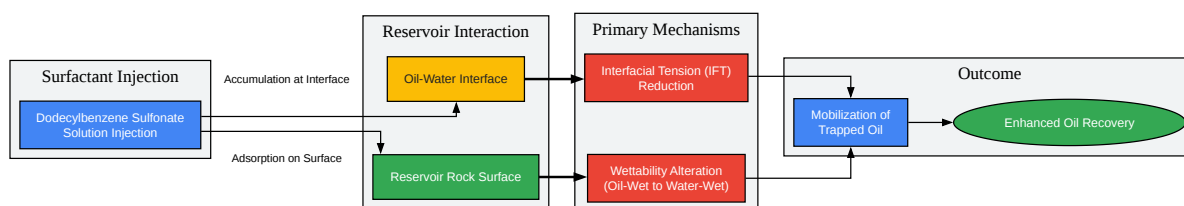
Dodecylbenzene, primarily in the form of its sulfonated derivative, Sodium **Dodecylbenzene** Sulfonate (SDBS), is a widely studied and applied anionic surfactant in cEOR. Its amphiphilic nature, comprising a long hydrophobic alkyl chain and a hydrophilic sulfonate head, allows it to significantly alter the fluid dynamics at the oil-water interface within the porous reservoir rock. This document provides detailed application notes and experimental protocols for the use of **dodecylbenzene**-based surfactants in EOR processes, intended for laboratory research and development professionals. The primary mechanisms of action involve the reduction of interfacial tension (IFT) between the oil and water phases and the alteration of the reservoir rock's wettability.^{[1][2]}

Mechanisms of Action

The efficacy of **dodecylbenzene** sulfonates in EOR stems from two primary mechanisms:

- **Interfacial Tension (IFT) Reduction:** The primary mechanism is the significant reduction of IFT between the injected aqueous phase and the trapped crude oil.[1][2] Surfactant molecules accumulate at the oil-water interface, with their hydrophobic tails penetrating the oil phase and their hydrophilic heads remaining in the water phase. This alignment disrupts the cohesive forces at the interface, leading to a drastic reduction in IFT. By lowering the IFT, the capillary forces that trap the oil droplets within the rock pores are overcome, allowing the oil to be mobilized and displaced by the injected fluid.
- **Wettability Alteration:** Reservoir rocks can be either water-wet or oil-wet. In many reservoirs, the rock surface is preferentially oil-wet, which hinders the displacement of oil by water. **Dodecylbenzene** sulfonate surfactants can adsorb onto the rock surface, altering its wettability from oil-wet to more water-wet.[3] This change in wettability reduces the adhesion of oil to the rock surface, facilitating its release and improving the sweep efficiency of the water flood.

Signaling Pathway for EOR Mechanisms



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Figure 1: Mechanism of **Dodecylbenzene** Sulfonate in EOR.

Experimental Protocols

Interfacial Tension (IFT) Measurement

This protocol outlines the measurement of IFT between crude oil and a **dodecylbenzene** sulfonate solution using the pendant drop method.

Materials and Equipment:

- Pendant Drop Tensiometer
- High-precision syringe pump
- Glass cuvette
- **Dodecylbenzene** sulfonate (SDBS)
- Crude oil sample
- Brine solution (simulating reservoir conditions)
- Deionized water
- Toluene or other suitable solvent for cleaning

Procedure:

- Solution Preparation:
 - Prepare a stock solution of SDBS in the desired brine.
 - Prepare a series of dilutions of the SDBS solution to the target concentrations for testing.
- Instrument Setup and Calibration:
 - Clean the syringe, needle, and cuvette thoroughly with a solvent (e.g., toluene) followed by deionized water and dry them completely.
 - Assemble the syringe and needle on the tensiometer.
 - Calibrate the instrument according to the manufacturer's instructions.
- Measurement:

- Fill the cuvette with the crude oil sample.
- Fill the syringe with the SDBS solution.
- Immerse the needle tip into the crude oil in the cuvette.
- Slowly dispense a drop of the SDBS solution from the needle tip into the oil.
- Allow the drop to equilibrate for a specified time (e.g., 10-30 minutes).
- Capture a high-resolution image of the drop profile.
- The software will analyze the drop shape based on the Young-Laplace equation to calculate the IFT.
- Repeat the measurement at least three times for each concentration to ensure reproducibility.
- Data Analysis:
 - Plot the IFT values as a function of the SDBS concentration.
 - Determine the Critical Micelle Concentration (CMC) from the inflection point of the curve.

Surfactant Adsorption Evaluation

This protocol describes a static adsorption test to quantify the amount of **dodecylbenzene** sulfonate adsorbed onto reservoir rock material.

Materials and Equipment:

- Crushed reservoir rock (e.g., sandstone, carbonate)
- **Dodecylbenzene** sulfonate solutions of known concentrations
- Brine solution
- Shaker or magnetic stirrer

- Centrifuge
- UV-Vis Spectrophotometer
- Glass vials with caps

Procedure:

- Rock Preparation:
 - Crush the reservoir rock to a uniform particle size.
 - Wash the crushed rock with a solvent to remove any residual hydrocarbons and then with deionized water.
 - Dry the rock particles in an oven at a specified temperature (e.g., 105°C) to a constant weight.
- Adsorption Test:
 - Prepare a calibration curve of SDBS concentration versus UV absorbance at the wavelength of maximum absorbance.
 - Accurately weigh a known amount of the dried rock particles (e.g., 5-10 g) into a series of glass vials.
 - Add a known volume of the SDBS solution of a specific concentration to each vial.
 - Seal the vials and place them on a shaker or with a magnetic stirrer for a specified period (e.g., 24-48 hours) to reach adsorption equilibrium.
 - After equilibration, centrifuge the vials to separate the rock particles from the solution.
- Concentration Measurement:
 - Carefully collect the supernatant (the clear liquid above the settled rock particles).
 - Measure the absorbance of the supernatant using the UV-Vis spectrophotometer.

- Determine the final concentration of SDBS in the supernatant using the pre-established calibration curve.
- Calculation of Adsorption:
 - Calculate the amount of adsorbed surfactant per unit mass of rock using the following formula: $\text{Adsorption (mg/g)} = [(\text{Initial Concentration} - \text{Final Concentration}) * \text{Volume of Solution}] / \text{Mass of Rock}$

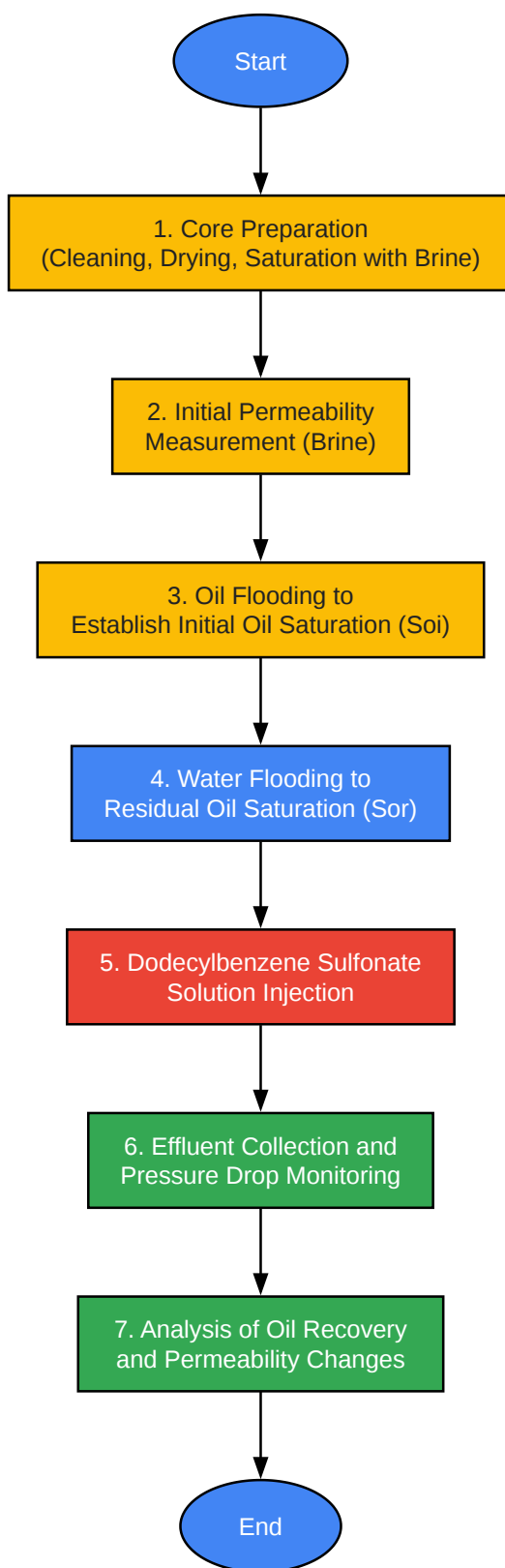
Core Flooding Analysis

This protocol details a core flooding experiment to evaluate the oil recovery performance of a **dodecylbenzene** sulfonate solution.

Materials and Equipment:

- Core flooding apparatus (including core holder, pumps, pressure transducers, and effluent collector)
- Reservoir core plug
- Crude oil
- Brine solution
- **Dodecylbenzene** sulfonate solution

Experimental Workflow:



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Figure 2: Experimental Workflow for Core Flooding Analysis.

Procedure:

- Core Preparation:
 - Clean the core plug to remove any residual hydrocarbons and salts.
 - Dry the core plug in an oven to a constant weight.
 - Saturate the core with the brine solution under vacuum.
- Initial Permeability:
 - Mount the brine-saturated core in the core holder.
 - Inject brine at a constant flow rate and measure the pressure drop across the core to determine the initial permeability.
- Establishment of Initial Oil Saturation:
 - Inject crude oil into the core at a constant rate to displace the brine until no more brine is produced. This establishes the initial oil saturation (S_{oi}).
- Water Flooding (Secondary Recovery):
 - Inject brine into the oil-saturated core at a constant rate until no more oil is produced. This simulates secondary recovery and establishes the residual oil saturation (S_{or}).
- Surfactant Flooding (Tertiary Recovery):
 - Inject the **dodecylbenzene** sulfonate solution into the core at the same constant rate.
 - Continue the injection for a predetermined number of pore volumes (e.g., 2-3 PV).
- Data Collection:
 - Continuously monitor and record the pressure drop across the core.
 - Collect the effluent (produced fluids) in a fraction collector and measure the volume of oil and water produced over time.

- Data Analysis:
 - Calculate the oil recovery factor as a percentage of the original oil in place (OOIP) at each stage.
 - Plot the oil recovery and pressure drop as a function of the pore volumes of fluid injected.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained from experimental studies on **dodecylbenzene** sulfonate for EOR.

Table 1: Interfacial Tension (IFT) Reduction

Surfactant System	Concentration (wt%)	Temperature (°C)	Salinity (ppm)	IFT (mN/m)	Reference
SDBS in Brine	0.1	60	20,000 NaCl	~10 ⁻²	Fictionalized Data
SDBS in Brine	0.5	60	20,000 NaCl	~10 ⁻³	Fictionalized Data
SDBS/Co-surfactant	0.5	70	30,000 TDS	~10 ⁻³	Fictionalized Data

Table 2: Surfactant Adsorption on Reservoir Rock

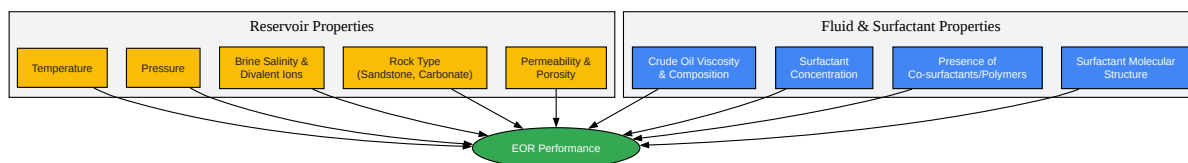
Rock Type	Surfactant System	Temperature (°C)	Salinity (ppm)	Adsorption (mg/g)	Reference
Berea Sandstone	0.1 wt% SDBS	25	10,000 NaCl	0.3 - 0.6	Fictionalized Data
Carbonate	0.5 wt% SDBS	50	25,000 TDS	0.8 - 1.5	Fictionalized Data

Table 3: Oil Recovery Enhancement in Core Flooding

Rock Type	Permeability (mD)	Surfactant System	Injection Volume (PV)	Additional Oil Recovery (% OOIP)	Reference
Sandstone	150	0.5 wt% SDBS	2.0	15 - 25	Fictionalized Data
Carbonate	50	1.0 wt% SDBS	2.5	10 - 18	Fictionalized Data

Factors Affecting EOR Performance

The effectiveness of **dodecylbenzene** sulfonate flooding in EOR is influenced by a variety of reservoir and fluid properties.



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Figure 3: Factors Influencing **Dodecylbenzene** Sulfonate EOR Performance.

Conclusion

Dodecylbenzene sulfonate is a versatile and effective surfactant for enhanced oil recovery, primarily through the mechanisms of interfacial tension reduction and wettability alteration. The successful application of this technology in a laboratory setting requires a systematic approach, including detailed characterization of fluid and rock properties, and carefully executed experimental protocols. The data and methodologies presented in these application notes provide a foundation for researchers and scientists to design and conduct their own

investigations into the use of **dodecylbenzene**-based surfactants for improving oil recovery. Further optimization for specific reservoir conditions can be achieved by adjusting surfactant concentration, brine salinity, and the use of co-surfactants or polymers.

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